

Donetidine IUPAC name and CAS number

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Compound of Interest

Compound Name: Donetidine
CAS No.: 99251-56-6
Cat. No.: B15569499

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Technical Dossier: Donetidine

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the fundamental chemical identifiers for **Donetidine**, a histamine H2-receptor antagonist. The information is presented to support research and development activities.

Chemical Identification

A clear and unambiguous identification of a compound is critical for all scientific and regulatory purposes. The following table summarizes the IUPAC name and the CAS registry number for **Donetidine**.

Identifier	Value
IUPAC Name	2-[2-[[5-[(dimethylamino)methyl]furan-2-yl)methylsulfanyl]ethylamino]-5-[(2-oxo-1H-pyridin-4-yl)methyl]-1H-pyrimidin-6-one ^[1]
CAS Number	99248-32-5 ^{[1][2][3][4]}

Donetidine, also known by the investigational code SK&F 93574, is recognized for its potential role as an antagonist of the histamine H2 receptor.[2][4] The suffix "-tidine" in its name is indicative of its classification as a cimetidine derivative and a histamine H2-receptor antagonist.[2]

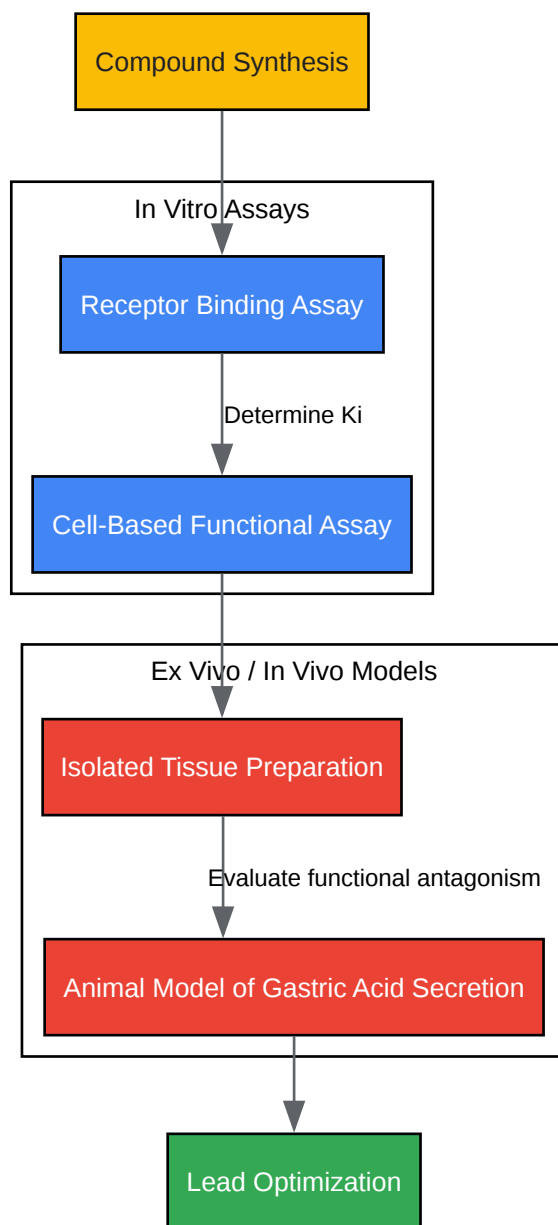
Further details regarding its molecular formula (C₂₀H₂₅N₅O₃S) and other identifiers can be found in public chemical databases.[1]

Experimental Protocols and Data

At present, detailed public information regarding specific experimental protocols for the synthesis or biological evaluation of **Donetidine** is not readily available in the provided search results. For researchers requiring such information, a thorough review of medicinal chemistry literature and patent databases would be the recommended next step.

Signaling Pathways and Logical Relationships

The primary mechanism of action for compounds in the "-tidine" class, such as Ranitidine, involves the blockade of histamine H2 receptors.[5] This action inhibits the downstream signaling pathways that lead to gastric acid secretion. A simplified, generalized workflow for investigating such a mechanism is presented below.



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A generalized workflow for H2 receptor antagonist drug discovery.

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References

- [1. Donetidine | C₂₀H₂₅N₅O₃S | CID 6917961 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. go.drugbank.com \[go.drugbank.com\]](#)
- [3. calpaclab.com \[calpaclab.com\]](#)
- [4. Donetidine Datasheet DC Chemicals \[dcchemicals.com\]](#)
- [5. Ranitidine | C₁₃H₂₂N₄O₃S | CID 3001055 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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